

Application Notes and Protocols for Demineralization using DOWEX MONOSPHERE™ C-400 Resin

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Compound of Interest

Compound Name: DOWEX MONOSPHERE C-400
H(+)-FORM STRO

Cat. No.: B1181437

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of DOWEX MONOSPHERE™ C-400, a strong acid cation exchange resin, for the demineralization of water in research, scientific, and drug development settings. The uniform particle size of this gel-based polystyrene-divinylbenzene resin ensures high operational capacity and regeneration efficiency.

Data Presentation

The physical and chemical properties of DOWEX MONOSPHERE™ C-400 are summarized in the table below for easy reference and comparison. This data is essential for experimental design and for determining the expected performance of the resin in demineralization applications.

Property	Value	Units
Physical Form	Amber translucent spherical beads	-
Matrix	Polystyrene-Divinylbenzene (DVB), gel	-
Functional Group	Sulfonic Acid	-
Ionic Form as Shipped	Sodium (Na ⁺)	-
Total Exchange Capacity (min.)	2.2	eq/L
Water Retention Capacity	42 - 48	%
Particle Diameter (mean)	585 ± 50	µm
Uniformity Coefficient (max.)	1.1	-
Maximum Operating Temperature	130	°C
pH Range	0 - 14	-

Experimental Protocols

This section details the methodologies for preparing the DOWEX MONOSPHERE™ C-400 resin, performing a demineralization cycle, and regenerating the resin for reuse in a laboratory setting.

Resin Preparation and Column Packing

Objective: To prepare the DOWEX MONOSPHERE™ C-400 resin for use and to properly pack it into a laboratory-scale chromatography column.

Materials:

- DOWEX MONOSPHERE™ C-400 resin
- Laboratory chromatography column (glass or other inert material)

- Deionized (DI) water
- Beaker
- Glass stirring rod
- Glass wool or column frit

Procedure:

- **Resin Hydration:** Weigh the desired amount of DOWEX MONOSPHERE™ C-400 resin and transfer it to a beaker. Add a sufficient volume of deionized water to fully immerse the resin. Allow the resin to swell for at least 30 minutes. Gently stir the slurry with a glass rod to ensure all beads are wetted and to release any trapped air bubbles.
- **Fines Removal:** After hydration, allow the resin beads to settle. Carefully decant the supernatant, which may contain fine particles. Repeat this washing and decanting process 2-3 times until the supernatant is clear.
- **Column Preparation:** Ensure the chromatography column is clean and vertically mounted. Place a small plug of glass wool or a frit at the bottom of the column to support the resin bed.
- **Column Packing:** Fill the column with a small amount of deionized water. Pour the resin slurry into the column in a single, continuous motion to avoid stratification. Allow the resin to settle by gravity.
- **Bed Settling:** Once the resin has settled, open the column outlet to allow the excess water to drain, but ensure the water level never drops below the top of the resin bed to prevent air from entering. The packed resin bed should be uniform and free of cracks or channels.
- **Washing:** Wash the packed resin bed by passing 5-10 bed volumes (BV) of deionized water through the column.

Conversion to Hydrogen (H⁺) Form (Activation)

Objective: To convert the resin from the as-shipped Sodium (Na⁺) form to the active Hydrogen (H⁺) form required for cation exchange demineralization.

Materials:

- Packed column with DOWEX MONOSPHERE™ C-400 resin
- 2-4% Hydrochloric Acid (HCl) solution
- Deionized (DI) water
- pH meter or pH indicator strips

Procedure:

- **Acid Treatment:** Slowly pass 2-3 bed volumes of 2-4% HCl solution through the resin bed at a controlled flow rate (typically 2-4 BV/h). This step replaces the Na⁺ ions on the resin with H⁺ ions.
- **Rinsing:** After the acid treatment, rinse the resin bed with deionized water at the same flow rate. Continue rinsing until the pH of the effluent is neutral (pH ~7) and matches the pH of the influent DI water. This ensures that all excess acid has been removed. The resin is now in the H⁺ form and ready for demineralization.

Demineralization of Water Sample (Service Cycle)

Objective: To remove cations from a water sample using the activated DOWEX MONOSPHERE™ C-400 resin.

Materials:

- Activated DOWEX MONOSPHERE™ C-400 column
- Water sample to be demineralized
- Conductivity meter
- Collection flasks

Procedure:

- **Sample Loading:** Introduce the water sample to the top of the column at a controlled flow rate (typically 10-40 BV/h).
- **Effluent Collection and Monitoring:** Collect the demineralized water (effluent) from the column outlet. Monitor the conductivity of the effluent continuously or at regular intervals. A sharp increase in conductivity indicates that the resin is exhausted and breakthrough has occurred.
- **Determining Operating Capacity:** The operating capacity can be calculated based on the total volume of water treated before breakthrough and the concentration of cations in the influent water.[1]

Resin Regeneration

Objective: To restore the exhausted resin to the H^+ form for subsequent demineralization cycles.

Materials:

- Exhausted DOWEX MONOSPHERE™ C-400 column
- 2-4% Hydrochloric Acid (HCl) solution
- Deionized (DI) water
- pH meter or pH indicator strips

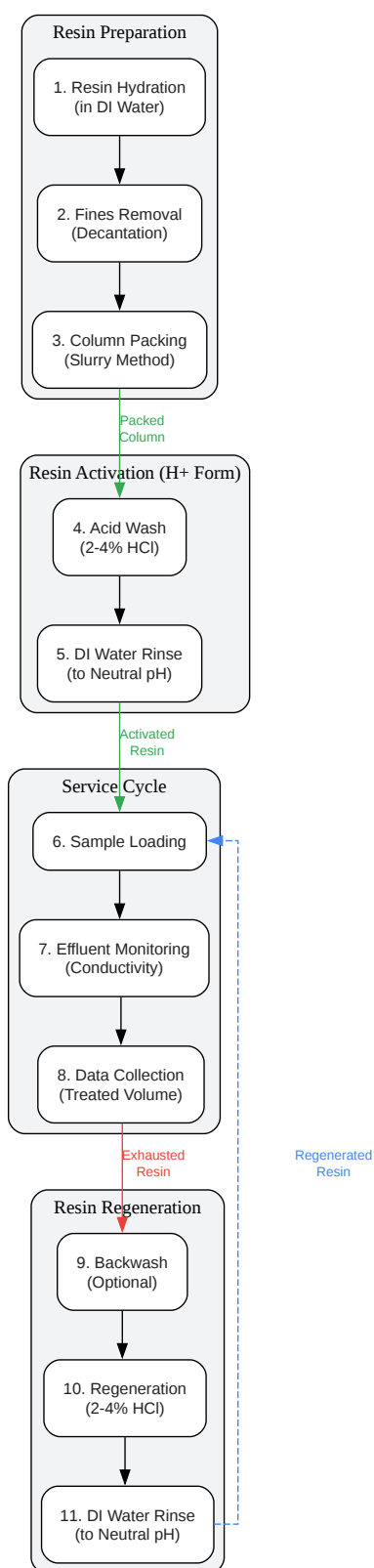
Procedure:

- **Backwashing (Optional but Recommended):** To remove any particulate matter and to reclassify the resin beads, perform a backwash by introducing deionized water from the bottom of the column at a flow rate sufficient to expand the resin bed by 50-75% for about 10-15 minutes.
- **Acid Regeneration:** Slowly pass 2-3 bed volumes of 2-4% HCl solution through the resin bed at a controlled flow rate (typically 2-4 BV/h). This will displace the captured cations (e.g., Ca^{2+} , Mg^{2+} , Na^+) from the resin and replace them with H^+ ions.[2]

- Rinsing: Rinse the resin bed with deionized water at a similar flow rate until the effluent is free of excess acid (neutral pH). The regenerated resin is now ready for the next demineralization cycle.

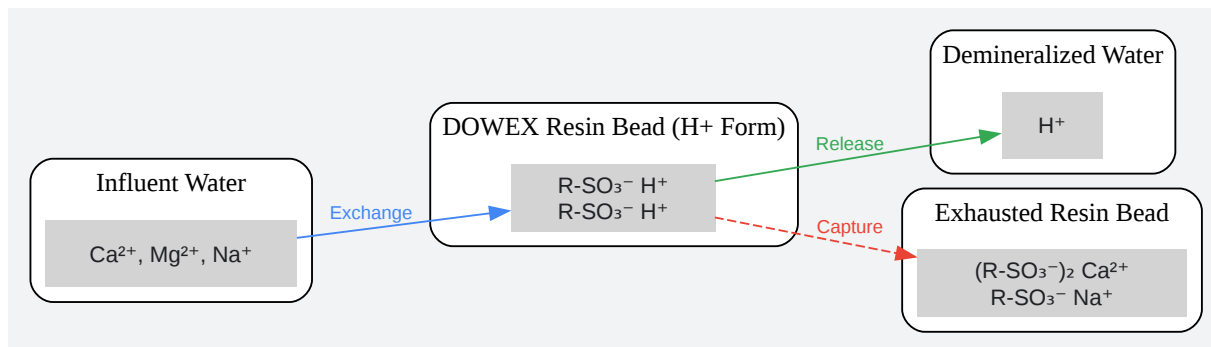
Mandatory Visualization

The following diagrams illustrate the key workflows and logical relationships in the demineralization process using DOWEX MONOSPHERE™ C-400.



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Caption: Experimental workflow for demineralization using DOWEX MONOSPHERE™ C-400.



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Caption: Ion exchange mechanism on DOWEX MONOSPHERE™ C-400.

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References

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